

cis-1,4-dibromo-2-butene CAS number

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Compound of Interest

Compound Name: (Z)-1,4-dibromobut-2-ene

Cat. No.: B095314

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Chemical Identity and Properties

cis-1,4-Dibromo-2-butene is the cis (Z) isomer of 1,4-dibromo-2-butene. Its unique structural configuration influences its chemical reactivity and physical properties.

Table 1: Chemical Identifiers for cis-1,4-Dibromo-2-butene

Identifier	Value
CAS Number	18866-73-4[1][2][3]
Molecular Formula	C4H6Br2[1][3][4]
Molecular Weight	213.90 g/mol [1][3][4][5]
IUPAC Name	(2Z)-1,4-dibromobut-2-ene[5]
Synonyms	(Z)-1,4-dibromo-2-butene, cis-1,4-dibromobut-2-ene[3][5]

Table 2: Physicochemical Properties of cis-1,4-Dibromo-2-butene

Property	Value
Melting Point	53 °C[3]
Boiling Point	82 °C @ 14 Torr[3]
Density	1.912 g/cm ³ [3]
LogP	2.33240[3]

Synthesis of 1,4-Dibromo-2-butene

The primary industrial synthesis of 1,4-dibromo-2-butene involves the bromination of 1,3-butadiene.[6][7] This reaction typically yields a mixture of cis and trans isomers, along with other brominated butanes. The ratio of these products can be influenced by reaction conditions such as temperature and solvent.

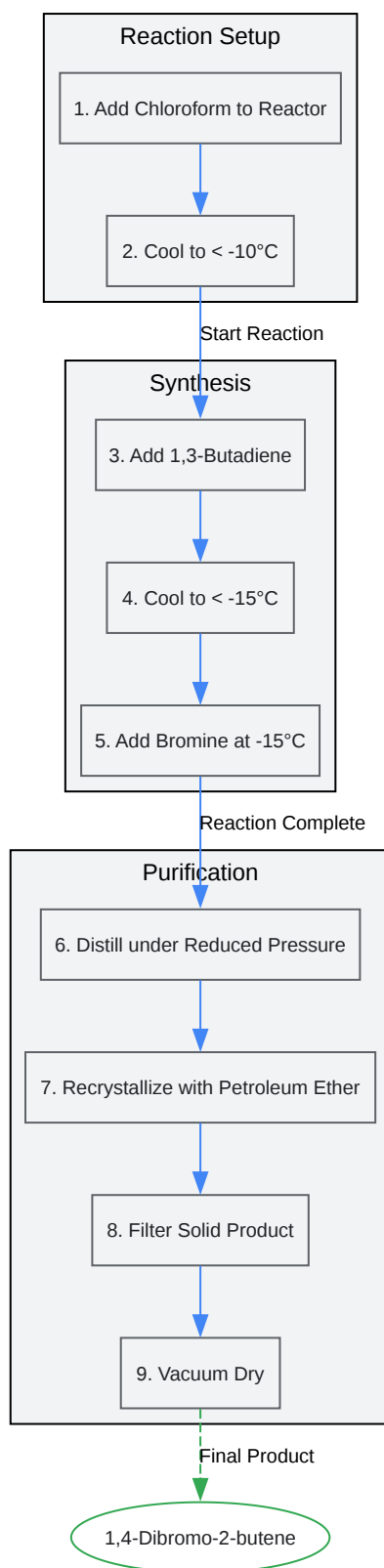
A patented method outlines a specific procedure for this synthesis.[8] The process involves the reaction of 1,3-butadiene with bromine in a chloroform solvent at low temperatures, followed by purification steps.

Experimental Protocol: Synthesis of 1,4-Dibromo-2-butene

The following protocol is adapted from a patented preparation method[8]:

- **Reactor Setup:** Charge a reactor with 6 parts by weight of chloroform and cool the solvent to below -10 °C.
- **Butadiene Addition:** Introduce 1 part by weight of 1,3-butadiene into the cooled reactor. Maintain stirring and further cool the mixture to below -15 °C.
- **Bromination:** Slowly add 2.4 parts by weight of bromine to the reactor, ensuring the temperature is maintained at -15 °C.
- **Solvent Removal:** Upon completion of the bromine addition, remove the chloroform and any unreacted 1,3-butadiene via distillation under reduced pressure.

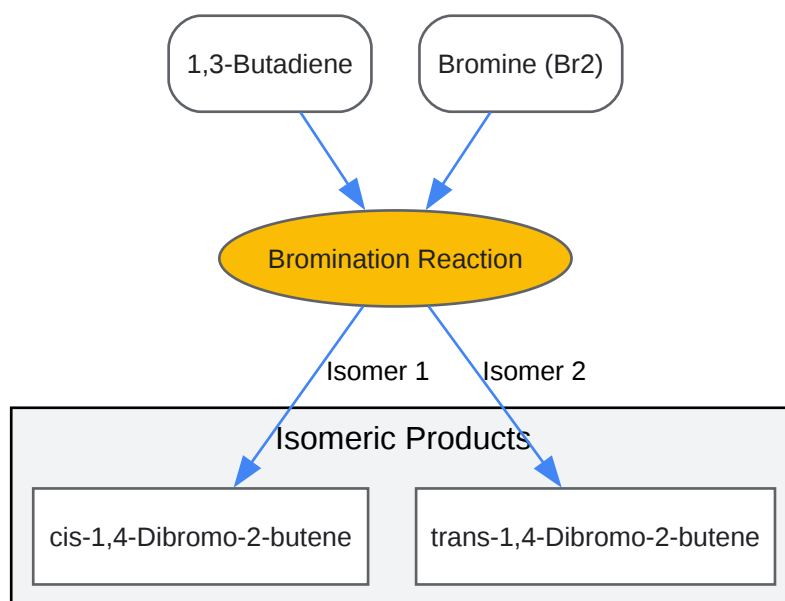
- Recrystallization: Add 2.2 parts by weight of petroleum ether to the residue to induce recrystallization.
- Isolation: Filter the solid product, and perform vacuum drying to obtain the final 1,4-dibromo-2-butene product.



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Caption: Synthesis workflow for 1,4-dibromo-2-butene.

The relationship between the starting material and the resulting isomers is crucial for understanding the synthesis and subsequent applications.



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Caption: Isomeric relationship from a common precursor.

Applications in Research and Drug Development

While specific applications for the cis isomer are not extensively documented, the trans isomer, trans-1,4-dibromo-2-butene, is a known building block in organic synthesis. It serves as an intermediate in the production of cyclic compounds and polymers.^[6] Notably, it is a precursor in the synthesis of Aliskiren, a renin inhibitor used to treat hypertension.^[7] The isomeric mixture resulting from the synthesis can also be utilized in various chemical transformations.

Safety and Handling

Detailed safety data for cis-1,4-dibromo-2-butene is not readily available.^[1] However, the data for its trans isomer (CAS 821-06-7) indicates significant hazards. Given the structural similarity, it is prudent to handle the cis isomer with the same level of caution.

Table 3: Hazard Information for trans-1,4-Dibromo-2-butene

Hazard Statement	Precautionary Statement
H301: Toxic if swallowed[9][10]	P280: Wear protective gloves/clothing/eye protection/face protection.[9][10]
H314: Causes severe skin burns and eye damage[9][10]	P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor.[10]
H341: Suspected of causing genetic defects[10]	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]
Corrosive and a lachrymator[11]	P310: Immediately call a POISON CENTER or doctor/physician.[9]
Destructive to tissues of mucous membranes and upper respiratory tract[9][11]	

Handling and Storage Recommendations:

- Engineering Controls: Handle in a well-ventilated area, preferably in a fume hood.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.[9][12] A full-face respirator may be necessary for certain operations.[11]
- Storage: Store in a cool, dry, well-ventilated place away from light and incompatible materials such as strong oxidizing agents and strong bases.[12] Keep containers tightly closed.

Spectroscopic Data

Spectroscopic data, including NMR (^1H and ^{13}C) and IR spectra, are available for 1,4-dibromo-2-butene, though often not specified for the individual cis or trans isomers.[13][14] Resources such as the NIST WebBook and PubChem may provide specific spectral information for cis-1,4-dibromo-2-butene.[5][15]

This guide serves as a foundational resource for professionals working with cis-1,4-dibromo-2-butene. Due to the limited availability of specific data for this isomer, caution is advised, and it is recommended to consult additional safety and technical resources before use.

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